

Dracorhodin perchlorate solubility DMSO protocol

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Compound Focus: Dracorhodin perchlorate

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Solubility Data

The table below summarizes the solubility of **dracorhodin perchlorate** in various solvents, compiled from supplier specifications and research literature.

Solvent	Solubility	Notes	Source (Supplier/Study)
DMSO	~100 mg/mL (272.67 mM) [1]	Handling Instructions: "Need ultrasonic; Hygroscopic DMSO has a significant impact on the solubility of product, please use newly opened DMSO."	MedChemExpress [1]
DMSO	73 mg/mL (199.04 mM) [2]	Note: "Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO."	Selleck Chemicals [2]
Ethanol	4 mg/mL [2]	Information provided as-is.	Selleck Chemicals [2]
Water	Insoluble [2]	Information provided as-is.	Selleck Chemicals [2]

Solvent	Solubility	Notes	Source (Supplier/Study)
Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Soluble [3]	Information provided as-is.	Native-Protein [3]

Experimental Protocols

In Vitro Stock Solution Preparation

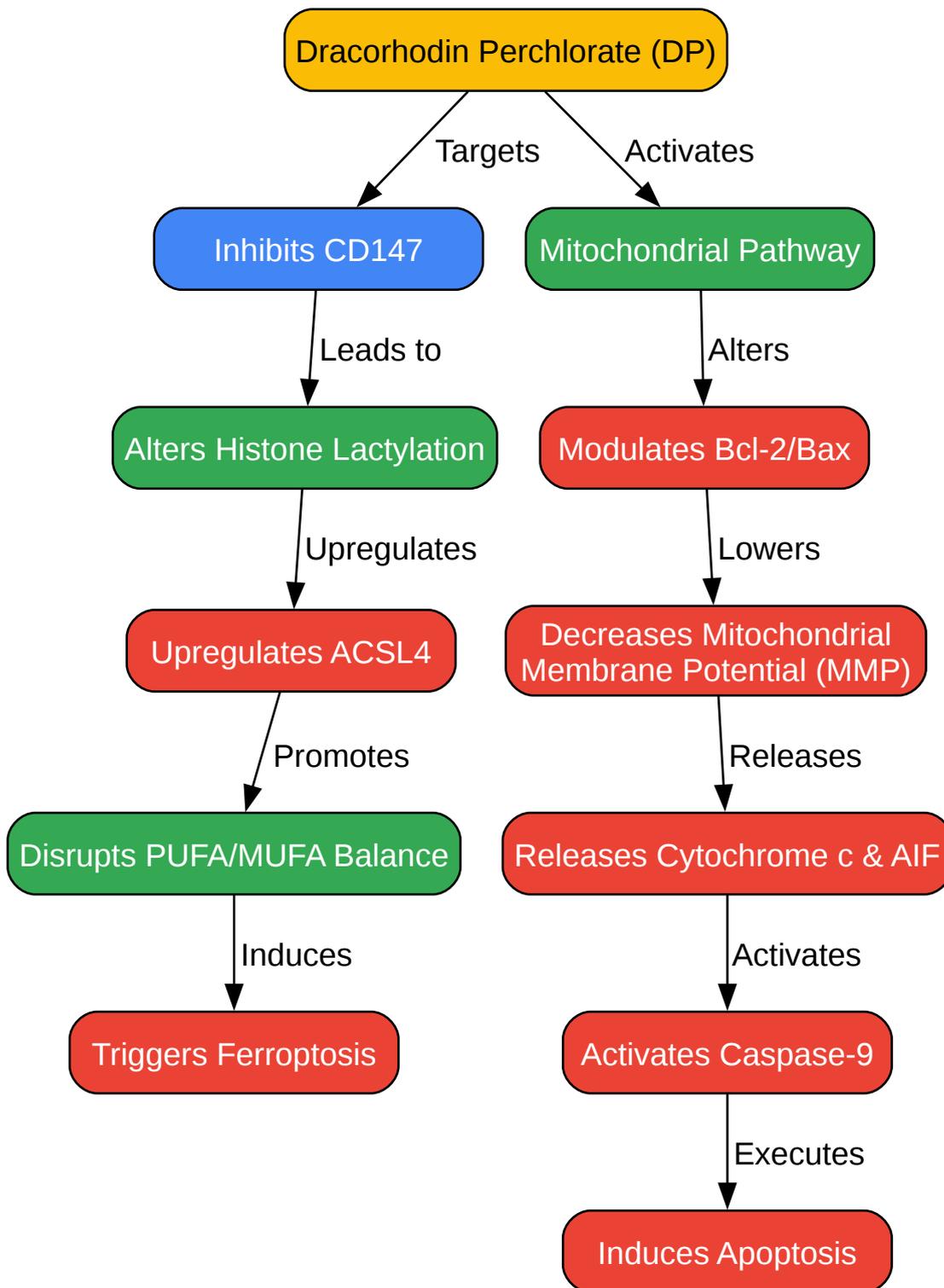
For cell-based assays, DMSO is the standard solvent. Here is a detailed protocol for preparing a 10 mM stock solution, a common starting concentration for *in vitro* studies.

Step	Parameter	Description	Key Considerations
1.	Weigh Compound	Calculate the mass needed. For a 1 mL, 10 mM stock: $(10 \text{ mmol/L}) * (0.001 \text{ L}) * (366.75 \text{ g/mol}) = 3.67 \text{ mg}$ [1]	Use an analytical balance for accuracy.
2.	Reconstitute	Add 1 mL of fresh, high-quality, anhydrous DMSO to the powder to achieve the 10 mM concentration [1].	Use fresh DMSO. Hygroscopic (water-absorbing) DMSO can significantly reduce solubility [1] [2].
3.	Mix Thoroughly	Vortex the solution and/or briefly use a bath sonicator to ensure the powder is fully dissolved and the solution is clear [1].	Ensure no undissolved particles remain.
4.	Aliquot & Store	Divide the stock solution into small, single-use aliquots. Store at -20°C sealed and protected from moisture [1].	Avoid repeated freeze-thaw cycles to maintain stability.

Step	Parameter	Description	Key Considerations
5.	Working Dilution	Further dilute this stock into your cell culture medium. A final DMSO concentration of <0.5% is recommended to minimize cytotoxicity [4].	Always include a vehicle control (e.g., 0.1% DMSO) in experiments.

Biological Context & Mechanisms

Dracorhodin perchlorate is a natural product derived from "Dragon's Blood" with diverse biological activities relevant to cancer research and wound healing [1] [5]. The diagram below illustrates its core anti-cancer mechanisms of action as identified in recent studies.



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*Key Mechanisms of **Dracorhodin Perchlorate**: The diagram summarizes two primary anti-cancer pathways: induction of mitochondrial-mediated apoptosis and triggering of ferroptosis via CD147 inhibition and lipid*

metabolism disruption [1] [5] [4].

Key Considerations for Researchers

- **Solubility Variability:** Note the differing solubility values from various suppliers. Always refer to the Certificate of Analysis (COA) for your specific batch [1] [2] [6].
- **Bioactivity in Assays:** This compound has demonstrated potent activity in multiple cancer types. Research shows it can enhance the efficacy of gemcitabine in pancreatic cancer models by inducing ferroptosis [5].
- **Dual Roles:** Be aware of its context-dependent effects. While it inhibits the proliferation of cancer cells, it has also been shown to promote the proliferation and migration of normal skin cells (like HaCaT keratinocytes) and fibroblasts at lower concentrations, which is relevant for wound healing research [1] [7].

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